

Impact of pH and temperature on D-(-)-3-Phosphoglyceric acid disodium salt stability

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Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B10769853*

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Technical Support Center: D-(-)-3-Phosphoglyceric Acid Disodium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt under various experimental conditions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during its use.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **D-(-)-3-Phosphoglyceric acid disodium** salt?

D-(-)-3-Phosphoglyceric acid disodium salt is a relatively stable compound when stored and handled correctly. As a solid, it is stable for years when stored at -20°C. In solution, its stability is influenced by pH and temperature. It is most stable in neutral to slightly alkaline conditions (pH 7.0-8.0).^[1]

Q2: How should I store **D-(-)-3-Phosphoglyceric acid disodium** salt?

Proper storage is crucial to maintain the integrity of the compound.^[1] The following storage conditions are recommended:

Form	Storage Temperature	Duration	Recommendations
Solid (Powder)	-20°C	Long-term (years)[2]	Keep the vial tightly sealed and protected from moisture.
Stock Solution	-20°C or -80°C	Up to 6 months[3][4]	Aliquot solutions to avoid repeated freeze-thaw cycles.[1][4]
Working Dilutions	2-8°C	For immediate use	Prepare fresh daily and keep on ice during experiments.[1]

Q3: What is the impact of pH on the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt in solution?

The pH of the solution is a critical factor in the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt. The phosphate ester bond is susceptible to hydrolysis, particularly under acidic conditions. Hydrolysis activity increases with decreasing pH, with significantly higher rates observed at pH 5.0 compared to pH 7.2.[5] For optimal stability, solutions should be prepared and maintained in a neutral to slightly alkaline buffer (pH 7.0-8.0).[1]

Q4: How does temperature affect the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt solutions?

Elevated temperatures can accelerate the degradation of **D-(-)-3-Phosphoglyceric acid disodium** salt in solution. While the compound is relatively stable at room temperature for short periods, long-term storage should be at -20°C or -80°C to minimize degradation.[2][3][4] For enzymatic assays, it is important to consider that while enzyme activity may increase with temperature, the stability of the substrate may decrease.

Q5: What are the potential degradation products of **D-(-)-3-Phosphoglyceric acid disodium** salt?

The primary degradation pathway for **D-(-)-3-Phosphoglyceric acid disodium** salt is the hydrolysis of the phosphate ester bond. This results in the formation of D-glyceric acid and inorganic phosphate. Under certain conditions, isomerization to 2-phosphoglyceric acid can also occur.

Troubleshooting Guides

Issue 1: Inconsistent or lower-than-expected results in enzymatic assays.

Possible Cause	Troubleshooting Steps
Degradation of the compound due to improper storage.	- Verify that the solid compound and stock solutions have been consistently stored at -20°C or below. ^{[1][2]} - Prepare a fresh stock solution from a new vial of the solid compound. - Avoid using stock solutions that have undergone multiple freeze-thaw cycles. ^{[1][4]}
Hydrolysis of the compound in acidic solution.	- Check the pH of your stock solution and reaction buffers. Ensure they are within the optimal range of pH 7.0-8.0. ^[1] - If your experimental conditions require a lower pH, prepare fresh solutions immediately before use and minimize the time the compound spends in the acidic buffer.
Contamination of the solution.	- Use sterile, nuclease-free water and buffers for preparing solutions to prevent microbial or enzymatic degradation. ^[1] - Filter-sterilize solutions if necessary.

Issue 2: Variability between experimental replicates.

Possible Cause	Troubleshooting Steps
Incomplete dissolution of the solid.	- Ensure the solid D-(-)-3-Phosphoglyceric acid disodium salt is completely dissolved in the solvent. Gentle vortexing or brief sonication can help.
Inaccurate pipetting.	- Use calibrated pipettes and proper pipetting techniques to ensure accurate and consistent volumes.
Precipitation of the compound at low temperatures.	- Visually inspect solutions for any signs of precipitation, especially after thawing. If precipitation is observed, gently warm the solution to room temperature and vortex to redissolve before use.

Experimental Protocols

Protocol 1: Preparation of a Standard Stock Solution (e.g., 10 mM)

Materials:

- **D-(-)-3-Phosphoglyceric acid disodium** salt (MW: 230.04 g/mol)
- Nuclease-free water or a suitable buffer (e.g., 10 mM Tris-HCl, pH 7.5)
- Sterile conical tube or vial
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Allow the vial of solid **D-(-)-3-Phosphoglyceric acid disodium** salt to equilibrate to room temperature before opening to prevent condensation.

- Calculate the mass of the compound required. For 10 mL of a 10 mM solution, you would need: $0.01\text{ L} \times 0.01\text{ mol/L} \times 230.04\text{ g/mol} = 0.023\text{ g}$ (23 mg).
- Weigh the calculated amount of the powder and transfer it to the sterile tube.
- Add the desired volume of nuclease-free water or buffer.
- Vortex the solution until the solid is completely dissolved.
- Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol 2: General Procedure for Assessing Stability (Accelerated Stability Study)

This protocol provides a general framework for assessing the stability of **D-(-)-3-Phosphoglyceric acid disodium** salt under specific pH and temperature conditions.

Materials:

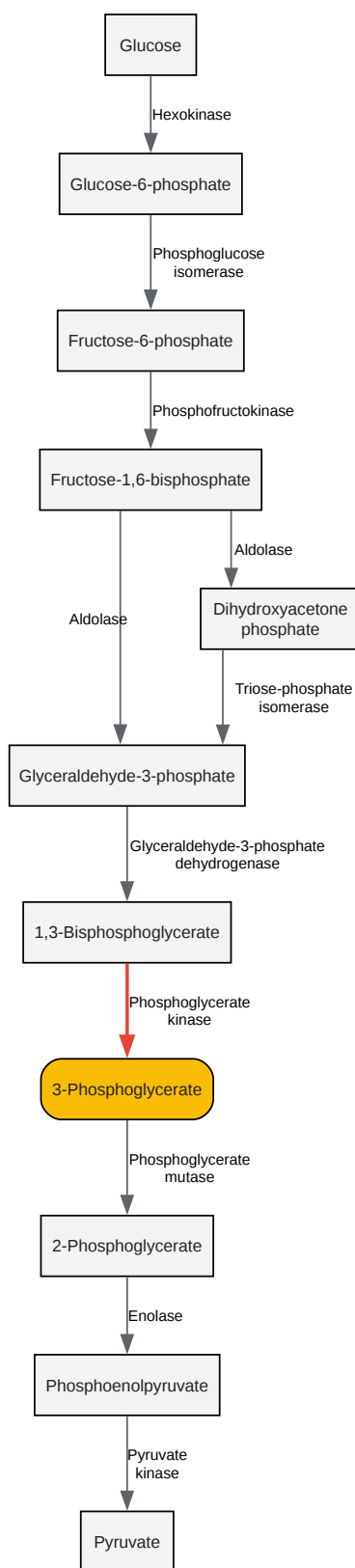
- Stock solution of **D-(-)-3-Phosphoglyceric acid disodium** salt
- Buffers of various pH values (e.g., pH 4, 7, 9)
- Temperature-controlled incubators or water baths
- Analytical method for quantification (e.g., HPLC, enzymatic assay)
- Sterile microcentrifuge tubes

Procedure:

- Dilute the stock solution of **D-(-)-3-Phosphoglyceric acid disodium** salt to a known concentration in each of the desired pH buffers.
- Aliquot the solutions into sterile microcentrifuge tubes for each time point and temperature condition to be tested.
- Store the aliquots at the selected temperatures (e.g., 4°C, 25°C, 40°C).

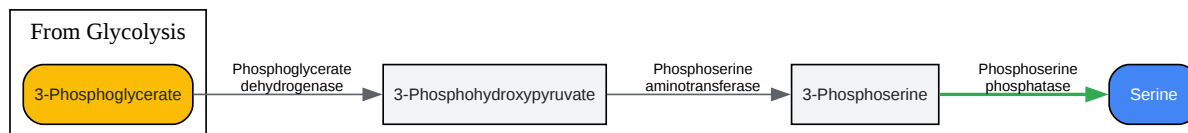
- At designated time points (e.g., 0, 24, 48, 72 hours, 1 week), remove one aliquot from each condition.
- Immediately analyze the concentration of **D-(-)-3-Phosphoglyceric acid disodium** salt remaining in each sample using a validated analytical method.
- Plot the concentration of the compound as a function of time for each pH and temperature condition to determine the degradation rate.

Visualizations



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Caption: Role of 3-Phosphoglycerate in the Glycolysis Pathway.



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Caption: Biosynthesis of Serine from 3-Phosphoglycerate.

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